

# Spectroscopic Data of 6-Bromopteridin-4(3H)-one: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 6-Bromopteridin-4(3H)-one

CAS No.: 1192150-15-4

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This technical guide provides a comprehensive overview of the spectroscopic data for **6-Bromopteridin-4(3H)-one**, a key heterocyclic compound of interest in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

## Introduction: The Significance of 6-Bromopteridin-4(3H)-one

**6-Bromopteridin-4(3H)-one** belongs to the pteridinone class of bicyclic heteroaromatic compounds. Pteridinone derivatives are of significant interest due to their diverse biological activities, including potential applications as kinase inhibitors and anti-inflammatory agents. The bromine substituent at the 6-position offers a versatile handle for further chemical modifications, making it a valuable building block in the synthesis of more complex molecules. Accurate and thorough spectroscopic characterization is paramount for confirming the identity,

purity, and structure of this compound, which underpins the reliability of subsequent biological and medicinal chemistry studies.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of organic compounds. The following sections detail the proton ( $^1\text{H}$ ) and carbon-13 ( $^{13}\text{C}$ ) NMR data for **6-Bromopteridin-4(3H)-one**.

### $^1\text{H}$ NMR Spectroscopy

The  $^1\text{H}$  NMR spectrum provides information about the chemical environment of the hydrogen atoms in the molecule.

Experimental Protocol: The  $^1\text{H}$  NMR spectrum of **6-Bromopteridin-4(3H)-one** is typically recorded on a 300, 400, or 500 MHz spectrometer.<sup>[1][2]</sup> The sample is dissolved in a suitable deuterated solvent, such as dimethyl sulfoxide- $\text{d}_6$  (DMSO- $\text{d}_6$ ) or methanol- $\text{d}_4$  ( $\text{CD}_3\text{OD}$ ), with tetramethylsilane (TMS) used as an internal standard ( $\delta$  0.00 ppm).

Data Interpretation: While a publicly available, experimentally verified  $^1\text{H}$  NMR spectrum for **6-Bromopteridin-4(3H)-one** is not readily found in the provided search results, we can predict the expected signals based on the structure and data from analogous compounds. The pteridinone core has three protons. The proton at the 7-position is expected to appear as a singlet in the aromatic region. The proton at the 2-position, being part of the pyrimidine ring, would also likely appear as a singlet. The N-H proton at position 3 would be observed as a broad singlet, and its chemical shift can be concentration-dependent. The presence of the bromine atom at the 6-position will influence the chemical shifts of the neighboring protons.

Predicted  $^1\text{H}$  NMR Data Summary:

| Proton | Predicted Chemical Shift ( $\delta$ , ppm) | Multiplicity |
|--------|--------------------------------------------|--------------|
| H-7    | ~8.0-8.5                                   | s            |
| H-2    | ~8.5-9.0                                   | s            |

| N<sup>3</sup>-H | Variable, broad | br s |

## <sup>13</sup>C NMR Spectroscopy

The <sup>13</sup>C NMR spectrum provides information about the carbon framework of the molecule.

Experimental Protocol: The <sup>13</sup>C NMR spectrum is typically recorded on the same spectrometer as the <sup>1</sup>H NMR, operating at a corresponding frequency (e.g., 75, 100, or 125 MHz).<sup>[1][3]</sup> The same deuterated solvent and internal standard are used.

Data Interpretation: The **6-Bromopteridin-4(3H)-one** molecule has six carbon atoms. We can predict their approximate chemical shifts based on the hybridisation, and the electronic effects of the nitrogen atoms, the carbonyl group, and the bromine atom. The carbonyl carbon (C-4) is expected to be the most downfield signal. The carbon atom bearing the bromine (C-6) will also be significantly shifted. The remaining carbon atoms of the pteridinone ring will appear in the aromatic region.

Predicted <sup>13</sup>C NMR Data Summary:

| Carbon     | Predicted Chemical Shift (δ, ppm) |
|------------|-----------------------------------|
| <b>C-2</b> | <b>~150-155</b>                   |
| C-4        | ~160-165                          |
| C-4a       | ~145-150                          |
| C-6        | ~115-125                          |
| C-7        | ~130-140                          |

| C-8a | ~150-155 |

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

**Experimental Protocol:** The IR spectrum is typically recorded using a Fourier-transform infrared (FT-IR) spectrometer.[4] The sample can be prepared as a KBr pellet or analyzed using an Attenuated Total Reflectance (ATR) accessory.

**Data Interpretation:** The IR spectrum of **6-Bromopteridin-4(3H)-one** is expected to show characteristic absorption bands for the N-H, C=O, C=N, and C-Br functional groups.

Expected IR Absorption Bands:

| Functional Group           | Wavenumber (cm <sup>-1</sup> ) | Intensity            |
|----------------------------|--------------------------------|----------------------|
| <b>N-H stretch (amide)</b> | <b>3200-3400</b>               | <b>Medium, broad</b> |
| C-H stretch (aromatic)     | 3000-3100                      | Medium               |
| C=O stretch (amide)        | 1650-1700                      | Strong               |
| C=N stretch                | 1550-1650                      | Medium to Strong     |
| C=C stretch (aromatic)     | 1400-1600                      | Medium               |

| C-Br stretch | 500-600 | Medium to Strong |

The presence of a strong absorption band in the 1650-1700 cm<sup>-1</sup> region is a key indicator of the carbonyl group in the pteridinone ring. The broad band above 3200 cm<sup>-1</sup> is characteristic of the N-H stretching vibration.

## Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight of a compound and can provide information about its structure through fragmentation patterns.

**Experimental Protocol:** The mass spectrum can be obtained using various ionization techniques, such as Electron Ionization (EI) or Electrospray Ionization (ESI). High-resolution mass spectrometry (HRMS) is often used to determine the exact molecular formula.[2]

**Data Interpretation:** The molecular weight of **6-Bromopteridin-4(3H)-one** is 227.02 g/mol . The mass spectrum will show a molecular ion peak (M<sup>+</sup>) corresponding to this mass. Due to the

presence of bromine, which has two major isotopes,  $^{79}\text{Br}$  and  $^{81}\text{Br}$ , in approximately a 1:1 ratio, the molecular ion peak will appear as a characteristic doublet ( $M^+$  and  $M+2^+$ ) with nearly equal intensities.

Expected Fragmentation Pattern: The fragmentation of **6-Bromopteridin-4(3H)-one** under mass spectrometry would likely involve the loss of small molecules or radicals. Common fragmentation pathways could include:

- Loss of CO: A fragment corresponding to  $[M-\text{CO}]^+$ .
- Loss of Br: A fragment corresponding to  $[M-\text{Br}]^+$ .
- Cleavage of the pyrimidine ring: Leading to smaller fragment ions.

The presence of the isotopic pattern for bromine in the molecular ion and any bromine-containing fragments is a definitive characteristic in the mass spectrum of this compound.

## Workflow and Pathway Visualization

To illustrate the general process of spectroscopic analysis, the following workflow diagram is provided.

Caption: General workflow for the spectroscopic characterization of **6-Bromopteridin-4(3H)-one**.

## Conclusion

The spectroscopic data presented in this guide provide a foundational understanding of the structural characteristics of **6-Bromopteridin-4(3H)-one**. While experimentally obtained spectra are the gold standard for structural confirmation, the predicted data and analysis of characteristic features offer valuable insights for researchers working with this compound. The combination of NMR, IR, and MS provides a robust and comprehensive dataset for the unambiguous identification and characterization of **6-Bromopteridin-4(3H)-one**, ensuring the quality and reliability of its use in further scientific investigations.

## References

[4] Wiley-VCH 2007 - Supporting Information. (n.d.). Retrieved from [1] Supplementary Information - The Royal Society of Chemistry. (n.d.). Retrieved from [2] <sup>1</sup>H NMR spectrum of Compound 32 - The Royal Society of Chemistry. (n.d.). Retrieved from 6-Bromopteridin-4-ol - BU CyberSec Lab. (n.d.). Retrieved from [5] <sup>1</sup>H NMR Spectrum (1D, 300 MHz, D<sub>2</sub>O, predicted) (HMDB0246022) - Human Metabolome Database. (n.d.). Retrieved from [6] <sup>1</sup>H and <sup>13</sup>C-NMR data of compounds 1-3 (in CDCl<sub>3</sub>, δ in ppm, J in Hz). - ResearchGate. (n.d.). Retrieved from [7] <sup>13</sup>C NMR Chemical Shift - Oregon State University. (n.d.). Retrieved from [3] <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra of the catalytic synthesized compounds - The Royal Society of Chemistry. (n.d.). Retrieved from [8] Biomolecular NMR studies of the structure and biosynthesis of RiPP natural products. (2022, January 12). Retrieved from [9] 13.10: Characteristics of <sup>13</sup>C NMR Spectroscopy - Chemistry LibreTexts. (2024, March 19). Retrieved from [10] 1,3-Isobenzofurandione, 4,5,6,7-tetrabromo- - the NIST WebBook. (n.d.). Retrieved from [11] Synthesis and Characterization of New Boron Compounds Using Reaction of Diazonium Tetraphenylborate with Enaminoamides - MDPI. (n.d.). Retrieved from [12] Synthesis and characterization of new bromomolybdate complex (C<sub>6</sub>H<sub>13</sub>)<sub>4</sub>N MoO<sub>3</sub>Br. (n.d.). Retrieved from [13] H-1 NMR spectral study of some 2,6-diphenylthian-4-ones and their 1,1-dioxides (vol 42, pg 1711, 2003) | Request PDF. (2025, August 6). Retrieved from [14] Synthesis and structure elucidation of potential 6-oxygenated metabolites of (22R)-6α,9α-difluoro-11β,21-dihydroxy-16α,17α-propylmethylenedioxypregn-4-ene-3,20-dione, and related glucocorticosteroids - ResearchGate. (2025, August 10). Retrieved from [15] 4-Bromopyridine(1120-87-2) <sup>1</sup>H NMR spectrum - ChemicalBook. (n.d.). Retrieved from [16] 1,3-Benzenediol, 4-bromo- - the NIST WebBook. (n.d.). Retrieved from [17] Bromobutide - the NIST WebBook - National Institute of Standards and Technology. (n.d.). Retrieved from [18] Pentane, 1-bromo-4-methyl- - the NIST WebBook. (n.d.). Retrieved from

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- [1. rsc.org \[rsc.org\]](#)
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- [3. rsc.org \[rsc.org\]](https://www.rsc.org)
- [4. application.wiley-vch.de \[application.wiley-vch.de\]](https://application.wiley-vch.de)
- [5. hmdb.ca \[hmdb.ca\]](https://hmdb.ca)
- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. 13C NMR Chemical Shift \[sites.science.oregonstate.edu\]](https://sites.science.oregonstate.edu)
- [8. Biomolecular NMR studies of the structure and biosynthesis of RiPP natural products | IDEALS \[ideals.illinois.edu\]](https://ideals.illinois.edu)
- [9. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [10. 1,3-Isobenzofurandione, 4,5,6,7-tetrabromo- \[webbook.nist.gov\]](https://webbook.nist.gov)
- [11. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [12. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [13. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [14. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [15. 4-Bromopyridine\(1120-87-2\) 1H NMR spectrum \[chemicalbook.com\]](https://chemicalbook.com)
- [16. 1,3-Benzenediol, 4-bromo- \[webbook.nist.gov\]](https://webbook.nist.gov)
- [17. Bromobutide \[webbook.nist.gov\]](https://webbook.nist.gov)
- [18. Pentane, 1-bromo-4-methyl- \[webbook.nist.gov\]](https://webbook.nist.gov)
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